

Application Notes and Protocols for Viscumneoside III

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Compound of Interest

Compound Name: *viscumneoside III*

Cat. No.: B219685

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For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed procedures for the safe handling, storage, and preparation of **Viscumneoside III** to ensure its stability and integrity for research and development purposes.

Product Information

Identifier	Value
IUPAC Name	(2S)-7-[[[(2S,3R,4S,5S,6R)-3-[[[(2S,3R,4R)-3,4-dihydroxy-4-(hydroxymethyl)oxolan-2-yl]oxy]-4,5-dihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy]-5-hydroxy-2-(4-hydroxy-3-methoxyphenyl)-2,3-dihydrochromen-4-one
CAS Number	118985-27-6[1][2][3][4][5]
Molecular Formula	C27H32O15[1][2][3][4][5]
Molecular Weight	596.53 g/mol [1][2][3][4][5]
Appearance	Solid powder, off-white to light yellow[2][3][5]

Handling and Personal Protective Equipment (PPE)

Viscumneoside III is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[1] Adherence to safety protocols is crucial.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Ensure a safety shower and eyewash station are readily accessible.[\[1\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Wear safety goggles with side shields.[\[1\]](#)
- Hand Protection: Use chemically resistant gloves.[\[1\]](#)
- Body Protection: Wear an impervious lab coat or clothing.[\[1\]](#)
- Respiratory Protection: For operations that may generate dust or aerosols, a suitable respirator is recommended.[\[1\]](#)

General Hygiene Practices

- Avoid contact with skin and eyes.[\[1\]](#)
- Do not inhale dust or aerosols.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)
- Wash hands thoroughly after handling the compound.[\[1\]](#)

Storage and Stability

Proper storage is critical to maintain the stability of **Viscumneoside III**.

Form	Storage Temperature	Duration	Conditions
Powder	-20°C[1][2][5]	Up to 3 years[2]	Keep container tightly sealed in a cool, well-ventilated area. Protect from direct sunlight and sources of ignition.[1]
In Solvent	-80°C[1][2][5]	Up to 1 year[2] or 6 months[5]	Store in tightly sealed vials. Protect from light.[5]
In Solvent	-20°C	Up to 1 month[5]	Store in tightly sealed vials. Protect from light.[5]

Incompatible Materials: Avoid strong acids/alkalis and strong oxidizing/reducing agents.[1]

Solubility and Solution Preparation

Viscumneoside III is sparingly soluble in water but soluble in several organic solvents.[6]

Solvent	Solubility	Notes
Water	1 mg/mL (1.68 mM)[5]	Requires sonication and warming to dissolve.[5]
DMSO, Methanol, Ethanol	Soluble[6][7]	Specific solubility data not available.

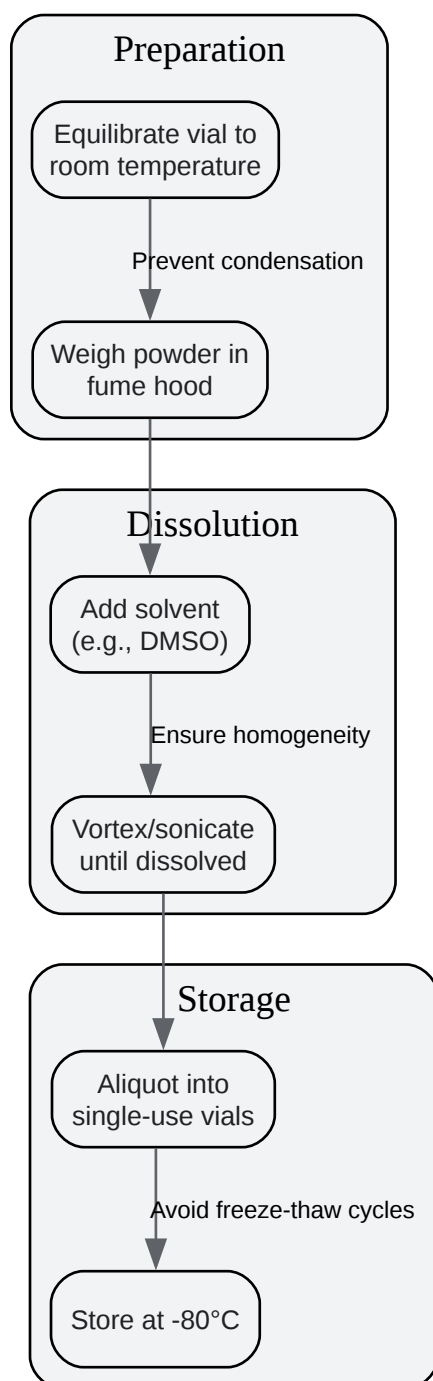
Protocol for Preparing a Stock Solution (e.g., in DMSO)

- Pre-weighing: Allow the **Viscumneoside III** vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of the powder.

- Dissolution: Add the appropriate volume of DMSO to the powder.
- Mixing: Vortex or sonicate the solution until the solid is completely dissolved. Gentle warming may be applied if necessary.
- Storage: Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store at -80°C for long-term storage.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Experimental Protocols

Workflow for Handling and Solution Preparation



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Caption: Workflow for preparing **Viscumneoside III** stock solutions.

Safety and Disposal

Accidental Release Measures

- Evacuate: Evacuate personnel from the immediate area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses.[\[1\]](#)
- Clean-up: Absorb solutions with an inert liquid-binding material (e.g., diatomite).[\[1\]](#)
Decontaminate surfaces by scrubbing with alcohol.[\[1\]](#)
- Disposal: Dispose of contaminated material as hazardous waste according to local regulations.[\[1\]](#)

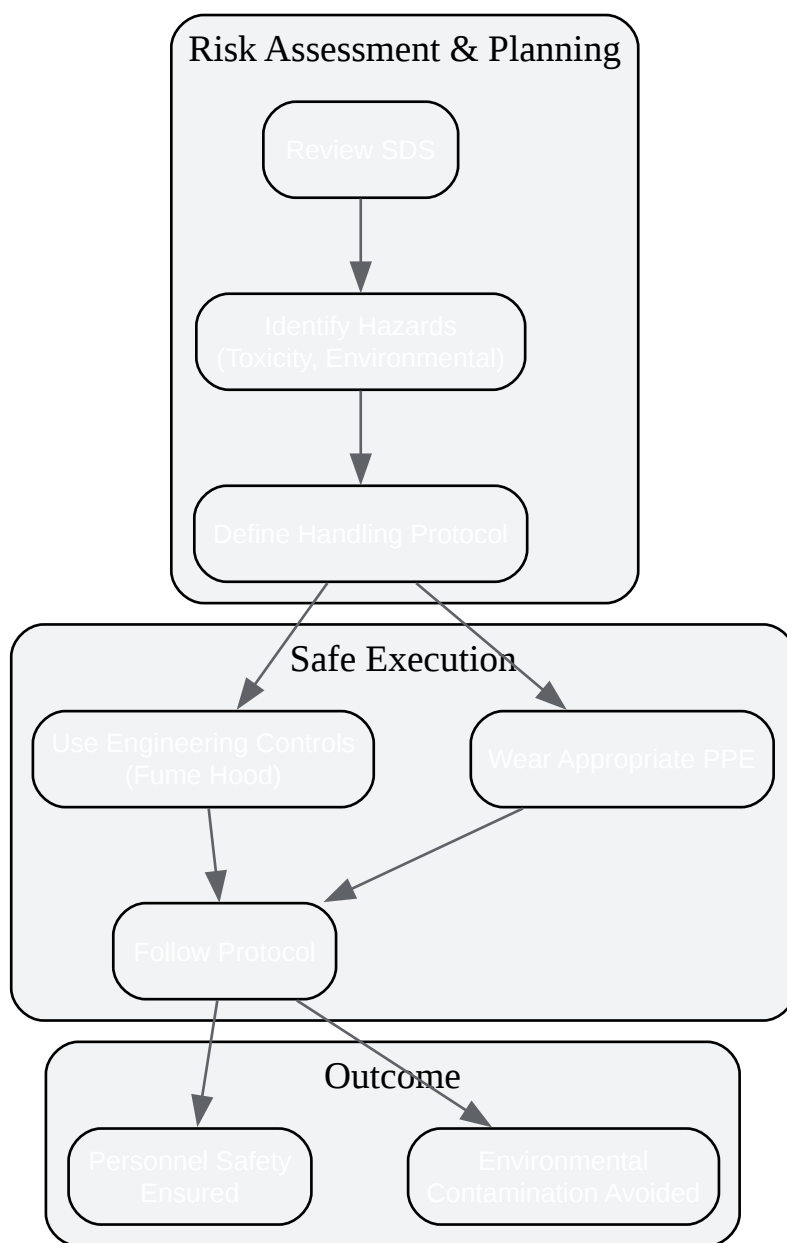
Disposal

Dispose of unused **Viscumneoside III** and its containers at an approved waste disposal plant.

[\[1\]](#) Do not release into the environment.[\[1\]](#)

Signaling Pathway (Illustrative)

While a specific signaling pathway related to the handling and storage of **Viscumneoside III** is not applicable, the following diagram illustrates a logical relationship for safe handling.



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References

- 1. Viscumneoside III|118985-27-6|MSDS [dcchemicals.com]
- 2. Viscumneoside III | Tyrosinase | TargetMol [targetmol.com]
- 3. biocrick.com [biocrick.com]
- 4. viscumneoside III | C27H32O15 | CID 71717590 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. chembk.com [chembk.com]
- 7. Viscumneoside III | CAS:118985-27-6 | Manufacturer ChemFaces [chemfaces.com]
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